Technical Guide: Physical and Chemical Properties of Gamma-Decalactone

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Compound of Interest

Compound Name:	*gamma-Decalactone*
CAS No.:	*2825-92-5*
Cat. No.:	*B7768076*

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Executive Summary

Gamma-decalactone (GDL), a cyclic ester (lactone) with the formula

, is a critical lipophilic compound traditionally valued in the flavor and fragrance industry for its intense peach and coconut olfactory profile.[1] However, its role in pharmaceutical applications is expanding due to its unique solvent properties, biodegradability, and potential as a permeation enhancer in transdermal and oral delivery systems.

This guide provides a rigorous analysis of GDL's physicochemical behavior, stability profiles, and production methodologies. It moves beyond basic data listing to explore the implications of these properties on formulation stability and bioavailability.

Chemical Identity and Physical Properties[1][2][3][4][5]

GDL functions as a polar, aprotic solvent with significant lipophilicity, making it an excellent candidate for solubilizing hydrophobic Active Pharmaceutical Ingredients (APIs).

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Physicochemical Constants Table

Property	Value / Range	Technical Implication
CAS Number	706-14-9	Regulatory identification.
Molecular Weight	170.25 g/mol	Low MW facilitates membrane permeation.
Appearance	Colorless to pale yellow liquid	Visual purity indicator; yellowing suggests oxidation.
Boiling Point	281 °C (at 760 mmHg)	High thermal stability; suitable for hot-melt extrusion.
Density	0.948 – 0.952 g/mL (25 °C)	Critical for volumetric dosing calculations.
LogP (Octanol/Water)	2.72 – 3.00	High lipophilicity; crosses biological membranes easily.
Water Solubility	~1.26 g/L (Slightly soluble)	Requires co-solvents or surfactants in aqueous formulations.
Refractive Index	1.447 – 1.451	Purity check; deviations indicate water/solvent contamination.
Flash Point	> 100 °C (Closed Cup)	Safe for standard laboratory handling.
Optical Rotation	(neat)	Naturally occurring form is typically (R)-(+).

Stereochemistry and Structural Logic

GDL possesses a chiral center at the C4 (gamma) position.

- (R)-(+)-**Gamma-Decalactone**: The predominant naturally occurring enantiomer (biosynthesized by yeast/plants). It carries the characteristic fruity aroma.[1][2][3][4]

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- (S)-(-)-**Gamma-Decalactone**: Often results from non-stereoselective chemical synthesis (racemic mixture).

Formulation Insight: While enantiomeric purity is critical for olfactory applications, pharmaceutical solvent applications often utilize the racemate unless the chiral center interacts specifically with a protein target.

Production Pathways: Biosynthesis vs. Chemical Synthesis[8]

Understanding the source of GDL is vital for regulatory compliance (Natural vs. Synthetic labeling) and impurity profiling.

Biosynthetic Pathway (Dominant Industrial Route)

The primary industrial production utilizes the yeast Yarrowia lipolytica to biotransform Ricinoleic Acid (from castor oil).[5] This process relies on peroxisomal

-oxidation.

Mechanism:

- Substrate: Ricinoleic acid (C18:1 hydroxy fatty acid).
- Chain Shortening: Four cycles of

  -oxidation shorten the chain to C10.
- Lactonization: The resulting 4-hydroxydecanoyl-CoA undergoes intramolecular esterification (lactonization) at acidic pH to form GDL.

Visualization: Biosynthetic Pathway

The following diagram illustrates the metabolic flux from Castor Oil to GDL.

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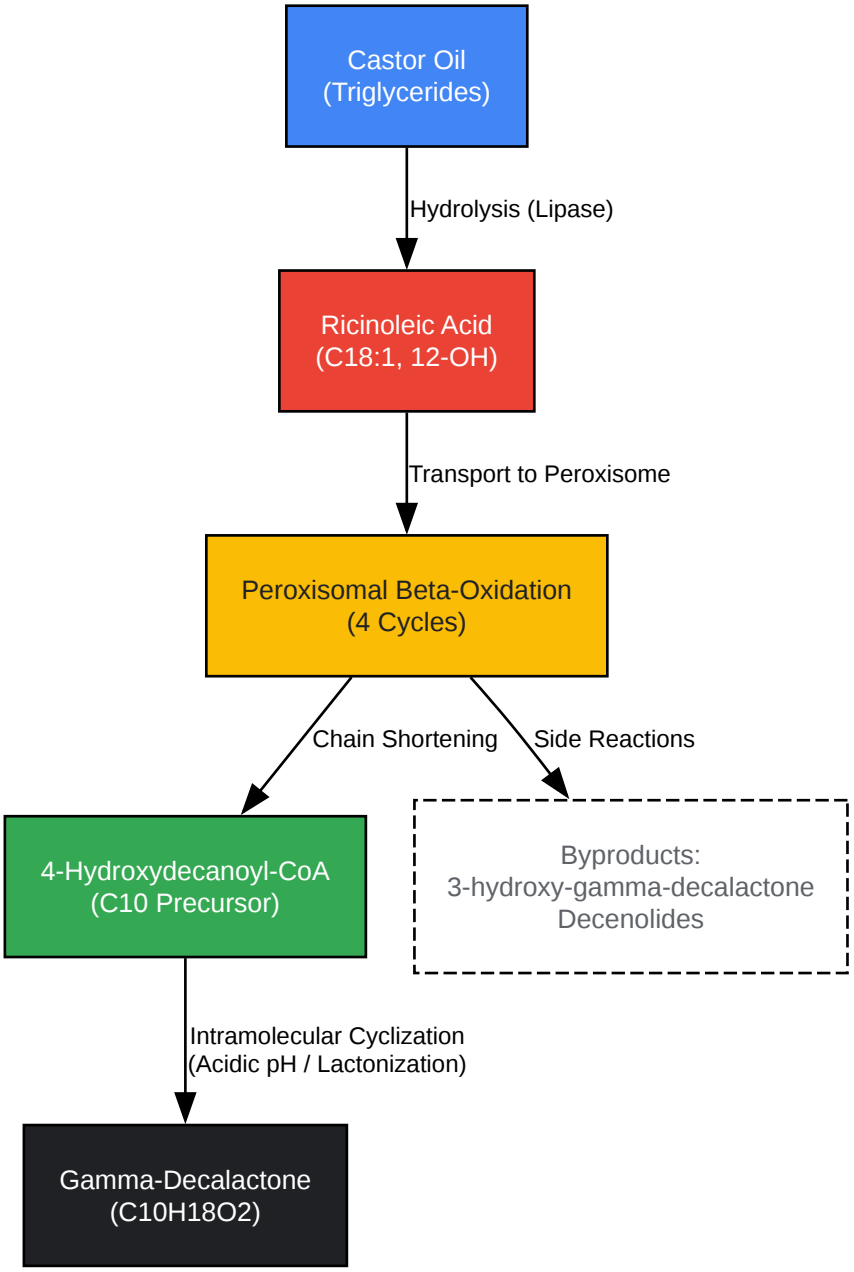

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Figure 1: Biotransformation pathway of Ricinoleic Acid to **Gamma-Decalactone** in Yarrowia lipolytica.[4][6]

Chemical Reactivity and Stability Profile

For drug development, the stability of the lactone ring is the limiting factor.

Hydrolysis Kinetics

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The gamma-lactone ring is susceptible to hydrolysis, opening to form 4-hydroxydecanoic acid. This reaction is pH-dependent.

- Acidic/Neutral pH (pH < 7): The equilibrium heavily favors the closed lactone ring. GDL is stable.
- Basic pH (pH > 9): Rapid hydrolysis occurs. The ring opens to form the water-soluble hydroxy-carboxylate anion.
- Reversibility: Acidification of the hydrolyzed salt will spontaneously re-cyclize the molecule back to GDL (driven by entropy and the stability of the 5-membered ring).

Critical Formulation Note: If GDL is used as an excipient in oral formulations, it will remain stable in the stomach (low pH) but may hydrolyze in the small intestine (higher pH), potentially altering the solubility of the co-formulated drug.

Polymerization

Prolonged storage, especially in the presence of metal catalysts or extreme heat, can lead to ring-opening polymerization (ROP), forming polyesters. Standard pharmaceutical grade GDL should be stored in glass or stainless steel, away from strong Lewis acids.

Experimental Protocols

As a Senior Scientist, I recommend the following self-validating protocols for characterizing and handling GDL.

Protocol A: Purification from Fermentation Broth

Objective: Isolate high-purity (>98%) GDL from a biphasic fermentation system.

Methodology:

- Acidification: Adjust fermentation broth pH to 2.0 using

  .

  - Why? This pushes the equilibrium toward the closed lactone form and protonates any free fatty acids, making them extractable.

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- Cell Separation: Centrifuge at 6,000 x g for 15 mins. Discard biomass.
- Solvent Extraction: Extract supernatant with Diethyl Ether or Ethyl Acetate (1:1 v/v). Repeat 3x.
  - Validation: Check aqueous phase by TLC to ensure complete extraction.
- Washing: Wash organic layer with saturated

  (removes free fatty acids like decanoic acid) followed by Brine.
  - Critical Step: GDL is neutral and remains in the organic layer; free acids move to the aqueous base layer.
- Drying & Concentration: Dry over anhydrous

  , filter, and concentrate via rotary evaporation.
- Distillation: Perform fractional vacuum distillation (approx. 115°C at 0.5 mmHg).

Protocol B: pH-Dependent Stability Assay

Objective: Determine GDL half-life in a specific formulation buffer.

Methodology:

- Preparation: Prepare 10 mM GDL solutions in Phosphate Buffered Saline (PBS) at pH 2.0, 7.4, and 9.0. Use 1% methanol as a co-solvent if turbidity occurs.
- Incubation: Incubate at 37°C in sealed glass vials.
- Sampling: Aliquot 500 µL at t=0, 1h, 4h, 12h, 24h.
- Quenching: Immediately acidify pH 7.4 and 9.0 samples with 10 µL concentrated HCl to freeze the equilibrium (forces any open hydroxy acids to cyclize or stabilize for analysis, though HPLC can separate them). Correction: For true kinetic analysis of the open form, analyze immediately via Reverse-Phase HPLC using an acidic mobile phase (which retains the open acid form differently) or monitor via UV if a chromophore is present (GDL has weak UV absorbance; GC-MS is preferred).

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- Analysis (GC-MS): Extract aliquots with hexane (internal standard: undecalactone). Inject into GC-MS.
    - Self-Validation: The ratio of GDL to Internal Standard should decrease over time in the pH 9.0 sample if hydrolysis is irreversible or if the open form is not extracted by hexane.

Visualization: Extraction Workflow

This diagram outlines the logic flow for isolating GDL, emphasizing the critical pH adjustment steps.



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Figure 2: Downstream processing workflow for **Gamma-Decalactone** purification.

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